

# Nafamostat mesylate versus heparin hemodialysis anticoagulation efficacy

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Nafamostat Mesylate

CAS No.: 82956-11-4

Cat. No.: S536592

Get Quote

## Efficacy and Safety Comparison

The table below summarizes core findings from recent clinical studies comparing **nafamostat mesylate** and heparin in hemodialysis and other extracorporeal therapies.

Aspect	Nafamostat Mesylate (NM)	Heparin	Supporting Data & Context
Overall Efficacy	Effective for maintaining circuit patency; similar filter performance to regional citrate anticoagulation in plasma exchange [1].	Established efficacy, but use is limited in high bleeding-risk patients [2].	In plasma exchange for pediatric patients, no significant difference in transmembrane pressure (TMP) between NM and citrate groups [1].
Anticoagulant Mechanism	Broad-spectrum serine protease inhibitor. Inhibits thrombin (IIa), Xa, XIIa, kallikrein, and plasmin [1] [3].	Activates antithrombin III.	NM's short half-life is due to rapid degradation by carboxylesterase [1].

Aspect	Nafamostat Mesylate (NM)	Heparin	Supporting Data & Context
<b>Bleeding Risk &amp; Safety</b>	<b>Lower bleeding risk;</b> preferred for high bleeding-risk patients. Fewer adverse reactions than heparin and regional citrate [1] [2].	<b>Higher bleeding risk</b> [2].	Significantly lower incidence of bleeding-related complications vs. heparin (P<0.05) [2]. Fewer overall adverse reactions vs. regional citrate (P<0.05) [1].
<b>Metabolic Complications</b>	Not associated with citrate-related metabolic issues (e.g., metabolic alkalosis, hypocalcemia) [1].	Can cause heparin-induced thrombocytopenia (HIT).	In plasma exchange, citrate group had significantly higher metabolic alkalosis rates [1].
<b>Additional Benefits</b>	Potential anti-inflammatory and anti-fibrotic effects; protects renal tubular cells and suppresses IL-17 signaling in animal studies [4].	Primarily anticoagulant.	Animal model shows NM attenuates renal fibrosis by suppressing IL-17/c-Fos pathway [4].

## Detailed Experimental Data and Protocols

For researchers requiring in-depth methodological information, here is a detailed breakdown of the experimental designs from key studies.

### Clinical Study in End-Stage Renal Disease (ESRD) [2]

- **Objective:** To evaluate the efficacy and safety of **Nafamostat mesylate** vs. heparin sodium in hemodialysis for ESRD patients.
- **Methods:**
  - **Design:** Single-center study, 65 patients divided into NM group (n=33) and heparin group (n=32).

- **Intervention:** The NM group received **Nafamostat mesylate** (20 mg/h to 50 mg/h) via continuous infusion. The control group received heparin sodium (0.3-0.5 mg/kg initial dose, then 5-10 mg/h).
- **Assessment:** Compared clinical effectiveness, dialyzer coagulation grade, coagulation function indices (PT, APTT, TT, INR, FIB), and adverse reactions.
- **Key Findings:**
  - **Effectiveness Rate:** The NM group showed a significantly higher effectiveness rate ( $P < 0.05$ ).
  - **Dialyzer Coagulation:** The NM group had significantly more patients with Grade 0 coagulation and fewer with Grades II and III ( $P < 0.05$ ).
  - **Coagulation Function:** Post-treatment, the heparin group had significantly prolonged PT, APTT, TT, and INR ( $P < 0.05$ ), indicating a greater systemic anticoagulant effect.
  - **Adverse Reactions:** The total incidence of adverse reactions (e.g., rash, nausea, dizziness) was significantly lower in the NM group ( $P < 0.05$ ).

## Predictive Model for NM Dosing in Hemodialysis [5]

- **Objective:** To develop a model for predicting the optimal **Nafamostat mesylate** dose in hemodialysis patients.
- **Methods:**
  - **Design:** Multicenter, retrospective analysis of 308 hemodialysis sessions from 88 patients.
  - **Modeling:** A predictive model was built using 12 variables. The top factors influencing the dose were: **oral anticoagulant use, dry body weight, age, and hemoglobin level.**
  - **Dosage:** The average Nafamostat dose used was  $21.90 \pm 6.82$  mg/h.
- **Key Findings:**
  - Oral anticoagulant use and older age were associated with a **lower NM dose.**
  - Higher dry body weight and hemoglobin level were associated with a **higher NM dose.**
  - The final model had an adjusted  $R^2$  of 0.49 and a root mean squared error of 4.11 mg/h.

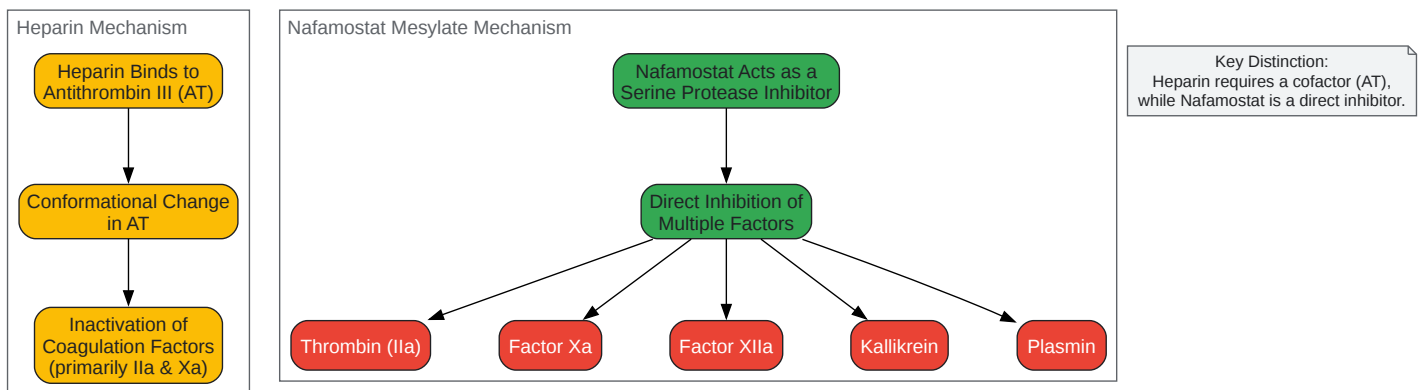
## Comparison with Regional Citrate in Plasma Exchange [1]

- **Objective:** To compare the efficacy and safety of **Nafamostat mesylate** (NM) and Regional Citrate Anticoagulation (RCA) in pediatric patients at high bleeding risk undergoing plasma exchange.
- **Methods:**
  - **Design:** Retrospective study of 66 children (45 in RCA group, 21 in NM group).
  - **Assessment:** Compared filter performance (initial, max, and final Transmembrane Pressure - TMP), filter grade, and adverse reactions.
- **Key Findings:**

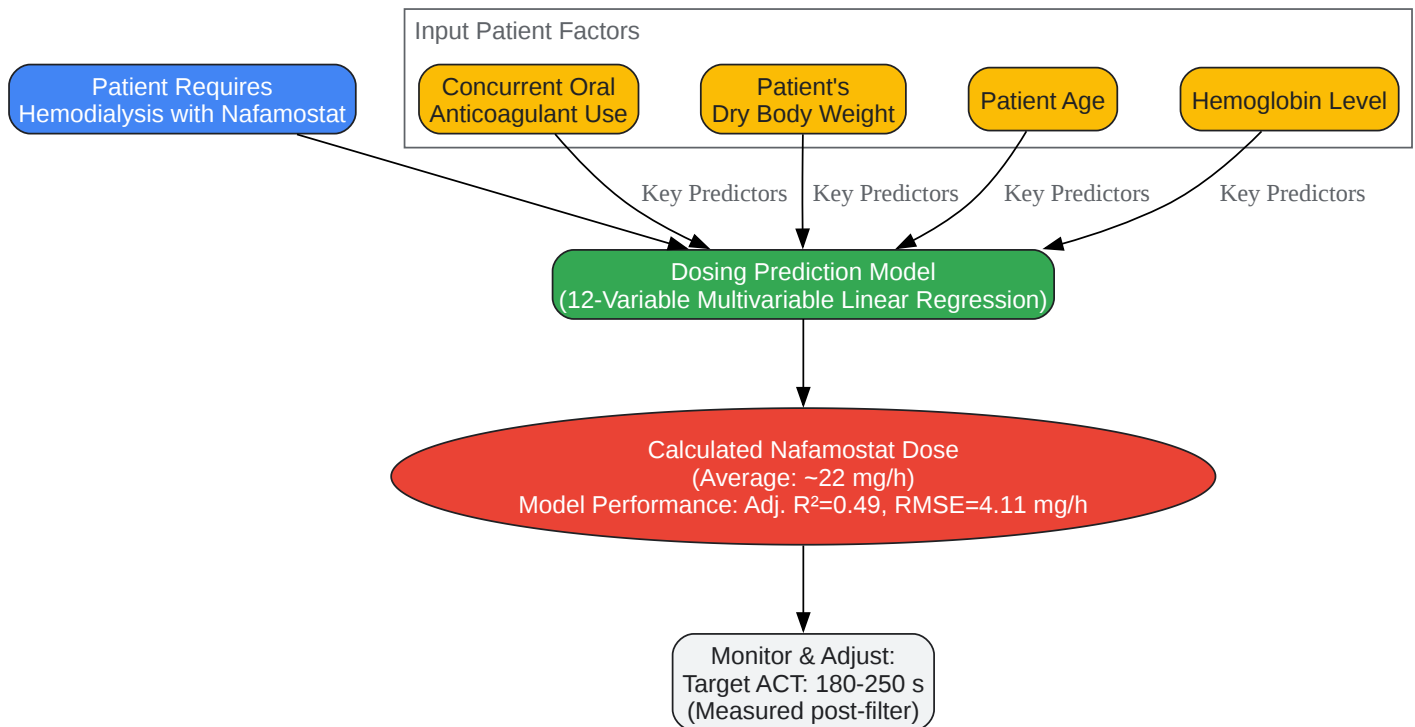
- **Efficacy:** No statistically significant differences in TMP measurements or filter grade distribution between the two groups.
- **Safety:** The NM group had a **significantly lower overall adverse reaction rate** and, specifically, a lower rate of **metabolic alkalosis** than the RCA group (both  $P < 0.05$ ).

## Mechanism of Action and Dosing Workflow

The diagrams below illustrate the distinct anticoagulant mechanisms of Nafamostat and heparin, as well as the patient-specific dosing workflow for Nafamostat based on the predictive model.



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

## Key Insights for Researchers

- **Optimal Use Cases:** **Nafamostat mesylate** is a superior alternative to heparin for patients with a **high risk of bleeding** or those with heparin-induced thrombocytopenia (HIT). Its short half-life is a key safety advantage [1] [2].
- **Dosing Considerations:** Unlike heparin, nafamostat dosing is not one-size-fits-all. The predictive model shows that **patient-specific factors must be considered** for optimal efficacy [5].
- **Emerging Potential:** Beyond anticoagulation, early research indicates nafamostat may have **renoprotective effects by attenuating renal fibrosis**, suggesting potential applications beyond mere circuit anticoagulation [4].

- **Comparative Context:** When compared to another regional anticoagulant (citrate), nafamostat demonstrates **similar efficacy with a better metabolic safety profile**, avoiding citrate-related complications like alkalosis [1].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. of regional citrate anticoagulation and Comparison ... nafamostat [[ijponline.biomedcentral.com](http://ijponline.biomedcentral.com)]
2. and safety of Efficacy in patients with... Nafamostat mesylate [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
3. - Wikipedia Nafamostat [[en.wikipedia.org](http://en.wikipedia.org)]
4. Nafamostat mesilate attenuates renal fibrosis by ... [[frontiersin.org](http://frontiersin.org)]
5. Development of a predictive model for nafamostat mesylate ... [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Nafamostat mesylate versus heparin hemodialysis anticoagulation efficacy]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b536592#nafamostat-mesylate-versus-heparin-hemodialysis-anticoagulation-efficacy>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)